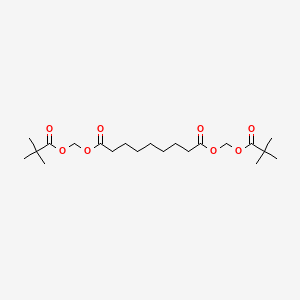

Nonanedioic acid, bis[(2,2-dimethyl-1-oxopropoxy)methyl] ester

• CAS RN: 537698-64-9
• Molecular Formula: C21H36O8
• Molecular Weight: 416.5 g/mol
• IUPAC Name: bis(2,2-dimethylpropanoyloxymethyl) nonanedioate
• InChI: InChI=1S/C21H36O8/c1-20(2,3)18(24)28-14-26-16(22)12-10-8-7-9-11-13-17(23)27-15-29-19(25)21(4,5)6/h7-15H2,1-6H3
• InChI Key: GLQNWJPLECTESO-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)C(=O)OCOC(=O)CCCCCCCC(=O)OCOC(=O)C(C)(C)C

Description

Nonanedioic acid, bis[(2,2-dimethyl-1-oxopropoxy)methyl] ester is a useful research compound. Its molecular formula is C21H36O8 and its molecular weight is 416.5 g/mol. The purity is usually 95%.
BenchChem offers high-quality Nonanedioic acid, bis[(2,2-dimethyl-1-oxopropoxy)methyl] ester suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Nonanedioic acid, bis[(2,2-dimethyl-1-oxopropoxy)methyl] ester including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

Caesium carbonate (32.6 g; 0.120 mol) was added to a stirred solution of nonanedioic acid (9.4 g; 50.0 mmol), chloromethyl pivalate (15.1 g; 0.10 mmol), and NaI (0,5 g; 3.3 mmol) in dry N,N-dimethylformamide (50 mL). The mixture was stirred for 2 days at ca. 40° C. (bath temperature) under argon. Excess solvent was evaporated off at ca. 35° C. (bath temperature) and 5 to 1 mm Hg. The residue was dissolved in water (50 mL) and diethyl ether (25 mL). The aqueous portion was extracted with ether (1×15 mL) and the combined ether solutions were washed with saturated NaCl solution (1×10 mL) and dried (Na2SO4). Filtration and evaporation left 12.34 g (59%) after pumping out to 0.2 mm Hg. 1H NMR (200 MHz; CDCl3): δ 1.20 (20H, s), 1.32 (4H, s), 1.63 (4H, m), 2.35 (4H, t, J=7.4 Hz), 5.76 (4H, d, J=2.8 Hz). 13C NMR (50 MHz; CDCl3): δ 24.58, 26.84, 28.80, 29.01, 33.92, 38.73, 79.22, 164.87, 172.29, MS(ES):439.3 [M+Na]+.
